

Technical Monograph: 3-Fluorophenylhydrazine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Fluorophenylhydrazine
hydrochloride

CAS No.: 2924-16-5

Cat. No.: B146961

[Get Quote](#)

Chemical Properties, Synthesis, and Applications in Medicinal Chemistry

Executive Summary

3-Fluorophenylhydrazine hydrochloride (CAS: 2924-16-5) is a critical organofluorine building block extensively utilized in the synthesis of bioactive heterocycles.^{[1][2]} As a meta-substituted hydrazine, it serves as a primary precursor for the Fischer Indole Synthesis and Knorr Pyrazole Synthesis, enabling the construction of fluorinated scaffolds found in kinase inhibitors (e.g., p38 MAPK, Pim/DAPK3) and serotonin receptor modulators. This guide provides a comprehensive technical analysis of its physicochemical properties, synthetic pathways, and mechanistic applications in drug discovery.

Chemical Identity & Physical Characterization

The introduction of the fluorine atom at the meta position of the phenyl ring exerts a strong inductive electron-withdrawing effect (-I), which influences the nucleophilicity of the hydrazine moiety and the acidity of the resulting hydrochloride salt.

Physicochemical Data Table

Property	Specification
IUPAC Name	(3-Fluorophenyl)hydrazine hydrochloride
CAS Number	2924-16-5
Molecular Formula	C ₆ H ₇ FN ₂ [1][3][4] · HCl
Molecular Weight	162.59 g/mol
Appearance	White to light brown crystalline powder
Melting Point	268 °C (dec.) [Note: Purity dependent; free base melts significantly lower]
Solubility	Soluble in water, DMSO, Methanol; Slightly soluble in Chloroform
Acidity (pKa)	~5.0 (Conjugate acid) – Lower than phenylhydrazine (5.2) due to F-substitution
Hygroscopicity	Hygroscopic; requires storage under inert atmosphere (Ar/N ₂)

Spectroscopic Profile

Identification of 3-Fluorophenylhydrazine HCl relies heavily on NMR spectroscopy, particularly the diagnostic ¹⁹F signal.[5][6]

- ¹H NMR (DMSO-d₆, 400 MHz):
 - δ 10.30 ppm (s, 3H, -NHNH₃⁺): Broad singlet representing the protonated hydrazine moiety.
 - δ 7.25–6.60 ppm (m, 4H, Ar-H): Multiplet region characteristic of the meta-substituted benzene ring. The proton at the 2-position (between F and hydrazine) often appears as a distinct doublet of triplets due to H-F coupling.
- ¹⁹F NMR (DMSO-d₆, 376 MHz):

- δ -110 to -115 ppm: Single peak (multiplet due to H-coupling) relative to CFCl_3 . This shift is diagnostic for meta-fluorine substitution on an aromatic ring.

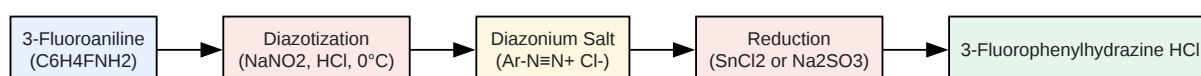
Synthetic Routes & Manufacturing

The industrial and laboratory-scale preparation of 3-Fluorophenylhydrazine HCl follows a classical Diazotization-Reduction sequence starting from 3-fluoroaniline.[7] This route is preferred for its scalability and cost-effectiveness.

Synthesis Workflow

- **Diazotization:** 3-Fluoroaniline is treated with sodium nitrite (NaNO_2) in concentrated hydrochloric acid at low temperatures ($0-5^\circ\text{C}$) to generate the electrophilic diazonium salt.
- **Reduction:** The diazonium intermediate is reduced using Stannous Chloride (SnCl_2) or Sodium Sulfite (Na_2SO_3).[7] SnCl_2 is often preferred for laboratory scale due to cleaner reaction profiles, though sulfite reduction is common in bulk manufacturing to avoid heavy metal waste.
- **Salt Formation:** The resulting free hydrazine base is treated with HCl to precipitate the stable hydrochloride salt.[7]

Reaction Scheme Visualization



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis of 3-Fluorophenylhydrazine HCl via diazotization and reduction.

Reactivity Profile & Mechanistic Insights

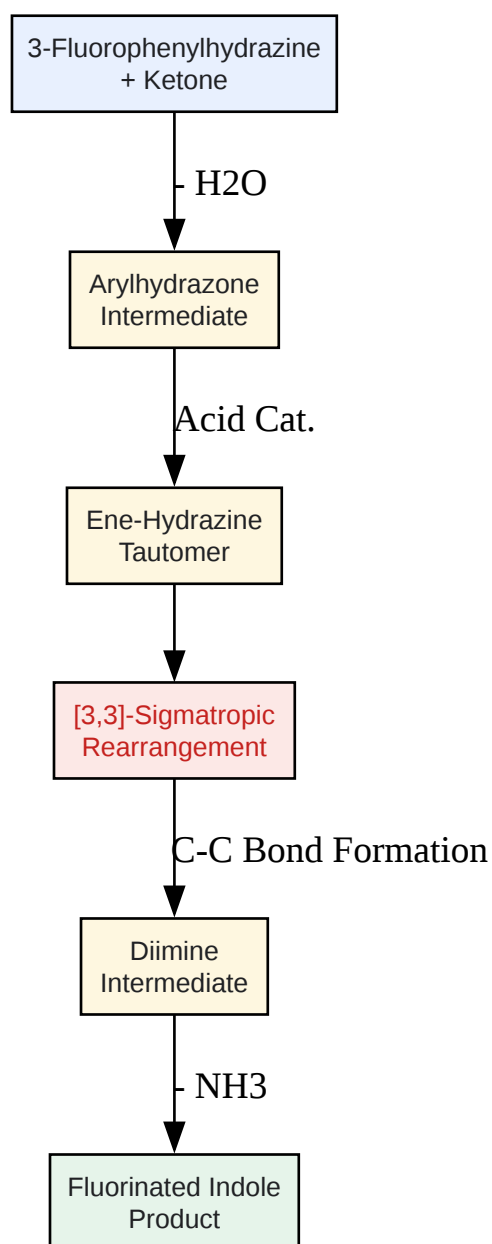
The nucleophilic hydrazine group ($-\text{NHNH}_2$) allows this compound to act as a versatile "warhead" for heterocycle formation. The fluorine substituent remains stable under most condensation conditions, allowing it to be carried through to the final drug scaffold.

Fischer Indole Synthesis

The most significant application is the reaction with ketones or aldehydes under acidic conditions to form 4- or 6-fluoroindoles (depending on regioselectivity).

- Mechanism: The reaction proceeds via a [3,3]-sigmatropic rearrangement of the hydrazone intermediate.
- Regioselectivity: Cyclization of meta-substituted hydrazines can yield two isomers (4-fluoroindole and 6-fluoroindole). The ratio depends on the steric bulk of the ketone and the specific acid catalyst used (e.g., Polyphosphoric acid vs. ZnCl_2).

Mechanistic Diagram (Fischer Indole)



[Click to download full resolution via product page](#)

Figure 2: Mechanism of the Fischer Indole Synthesis highlighting the critical [3,3]-sigmatropic shift.

Applications in Medicinal Chemistry

3-Fluorophenylhydrazine is a "privileged structure" precursor. The fluorine atom improves metabolic stability (blocking P450 oxidation sites) and enhances lipophilicity, which can improve blood-brain barrier penetration.

Kinase Inhibitors

- p38 MAPK Inhibitors: Used to synthesize pyrazolopyrimidine-based inhibitors.^[8] The hydrazine reacts with ethoxymethylene malononitrile derivatives to form the pyrazole core, which is then fused to a pyrimidine ring. These compounds show potential in treating cytokine-mediated inflammatory diseases.^[9]
- Pim/DAPK3 Inhibitors: Employed in the synthesis of specific inhibitors (e.g., Compound 6I) targeting Pim kinases and Death-Associated Protein Kinase 3 (DAPK3). These pathways are implicated in hypertension and smooth muscle contractility.^[10]

Pyrazole Scaffolds

Reaction with 1,3-diketones (Knorr Pyrazole Synthesis) yields 1-(3-fluorophenyl)pyrazoles. These scaffolds are widely explored for:

- Anticancer Agents: Derivatives of pongamol synthesized using this hydrazine have shown cytotoxicity against HeLa and Jurkat cell lines.
- Fluorescent Probes: Used to develop ratiometric probes for detecting hydrazine in biological samples, leveraging the photo-induced electron transfer (PET) mechanisms modulated by the fluorinated ring.

Handling, Stability & Safety (HSE)

Danger: Phenylhydrazine derivatives are potent skin sensitizers and potential carcinogens.

- Toxicity: Toxic if swallowed (H301), in contact with skin (H311), or inhaled (H331). Known to cause hemolytic anemia and skin sensitization.
- Storage: The hydrochloride salt is significantly more stable than the free base but is still hygroscopic and light-sensitive.
 - Protocol: Store at 2–8 °C under an inert atmosphere (Nitrogen or Argon).
 - Container: Amber glass vials with parafilm or heat-shrink seals.

- Disposal: Incineration in a chemical combustor equipped with an afterburner and scrubber (to neutralize HF and NO_x gases).

References

- ChemicalBook. (2025). **3-Fluorophenylhydrazine hydrochloride** Properties and Synthesis. [Link](#)
- Sigma-Aldrich. (2025).[4] Safety Data Sheet: (3-Fluorophenyl)hydrazine hydrochloride. [Link](#)
- National Institutes of Health (NIH). (2010). New 3H-Indole Synthesis by Fischer's Method. PMC. [Link](#)
- Alfa Chemistry. (2025). ¹⁹F NMR Chemical Shift Table. [Link](#)
- ResearchGate. (2012). Synthesis and anticancer effects of pongamol derivatives on mitogen signaling. [Link](#)
- UCLA. (2017). Structure-activity relationship study of small molecule inhibitors of the DEPTOR-mTOR interaction. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. internal.pipharm.com [internal.pipharm.com]
- 2. 2924-16-5 | 3-Fluorophenylhydrazine hydrochloride [fluoromart.com]
- 3. spectrabase.com [spectrabase.com]
- 4. spectrabase.com [spectrabase.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. New ¹⁹F NMR methodology reveals structures of molecules in complex mixtures of fluorinated compounds - PMC [pmc.ncbi.nlm.nih.gov]

- [7. 3-\(Trifluoromethyl\)phenylhydrazine Hydrochloride | 3107-33-3 | Benchchem \[benchchem.com\]](#)
- [8. Redirecting \[linkinghub.elsevier.com\]](#)
- [9. 3-Fluorophenylhydrazine hydrochloride | 2924-16-5 \[chemicalbook.com\]](#)
- [10. Targeting Pim Kinases and DAPK3 to Control Hypertension - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Technical Monograph: 3-Fluorophenylhydrazine Hydrochloride\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b146961/docs#technical-monograph-3-fluorophenylhydrazine-hydrochloride\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check